

Technical Guide: Methotrexate 1-Methyl Ester in Cancer Cell Line Studies

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Compound of Interest

Compound Name: *Methotrexate 1-methyl ester*

CAS No.: 66147-29-3

Cat. No.: B608980

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Part 1: Executive Summary & Molecular Identity

Methotrexate 1-methyl ester (MTX-1-Me), scientifically defined as Methotrexate

-Methyl Ester (CAS: 66147-29-3), represents a critical molecular probe and pharmaceutical impurity in folate antagonist research. Unlike the parent compound Methotrexate (MTX), which possesses two free carboxylic acid groups on its glutamate tail, MTX-1-Me is esterified at the

-position (C1 of the glutamate moiety).

This structural modification is not merely a chemical triviality; it fundamentally alters the molecule's interaction with Folylpolylglutamate Synthetase (FPGS), the enzyme responsible for intracellular retention of folates. Consequently, MTX-1-Me serves two distinct authoritative roles in cancer cell line studies:

- **Mechanistic Probe:** It acts as a negative control for polyglutamylation studies, validating the necessity of the

-carboxyl group for drug retention and cytotoxicity.

- Analytical Standard (Impurity I): It is a regulated pharmacopeial impurity (EP Impurity I / USP Related Compound I) that must be quantified during the stability profiling of MTX formulations used in cell culture.

Part 2: Biological Mechanism & Causality

The Alpha-Carboxyl Criticality

To understand why MTX-1-Me is used in cell lines, one must understand the "Trapping Mechanism" of MTX.

- MTX Action: Enters cell via Reduced Folate Carrier (RFC)

Polyglutamated by FPGS

Retained in cell

Inhibits DHFR/TYMS.

- MTX-1-Me Action: Enters cell (via RFC)

Cannot be polyglutamated (FPGS requires free

-COOH)

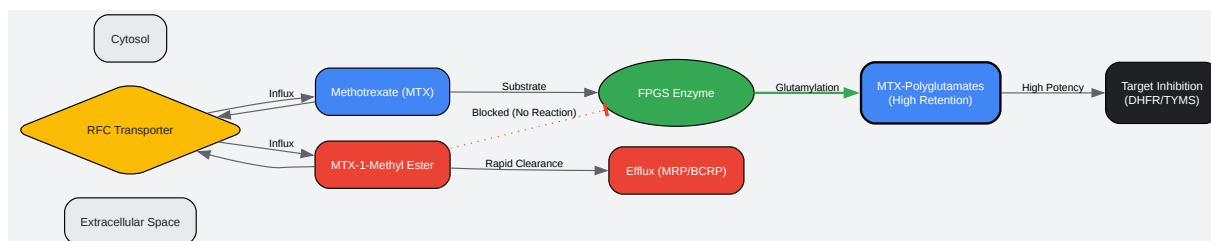
Rapidly effluxed

Significantly reduced cytotoxicity.

This causality allows researchers to use MTX-1-Me to distinguish between transport-mediated resistance (drug doesn't get in) and retention-mediated resistance (drug gets in but isn't kept).

Pathway Visualization

The following diagram illustrates the differential processing of MTX versus MTX-1-Me, highlighting the "FPGS Block" caused by esterification.



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Figure 1: Mechanistic divergence. MTX-1-Me bypasses the retention step (FPGS), leading to rapid efflux and lower cytotoxicity compared to parent MTX.

Part 3: Experimental Protocols

Protocol A: Comparative Cytotoxicity Profiling

Objective: Determine the specific contribution of polyglutamylation to cytotoxicity in a target cancer cell line (e.g., CCRF-CEM or MCF-7).

Materials:

- Target Cells (in log phase).
- MTX Standard (Sigma/Merck).
- MTX-1-Methyl Ester Standard (USP/EP Grade).[1]
- Assay Reagent: CellTiter-Glo or MTT.

Workflow:

- Seeding: Plate cells at 3,000–5,000 cells/well in 96-well plates. Allow 24h attachment.

- Dosing: Prepare serial dilutions (1 nM to 100

M) of both MTX and MTX-1-Me.

- Critical Step: Dissolve MTX-1-Me in DMSO first; it is more lipophilic than MTX. Ensure final DMSO <0.5%.
- Exposure: Incubate for 72 hours (or 2 doubling times). Short exposures (<24h) may show equal potency because polyglutamylation takes time to accumulate.
- Readout: Measure viability.

Self-Validating Check:

- If the cell line is FPGS-competent (Wild Type), the IC₅₀ of MTX should be significantly lower (more potent) than MTX-1-Me (e.g., 10 nM vs 1000 nM).
- If the cell line is FPGS-deficient (Resistant), the IC₅₀ values should be nearly identical.

Protocol B: HPLC Separation for Impurity Profiling

Objective: Detect MTX-1-Me impurity in cell culture media or drug stocks. Method: Reverse Phase HPLC (Based on EP/USP monographs).

Parameter	Condition
Column	C18 (e.g., 250 mm x 4.6 mm, 5 m)
Mobile Phase A	0.1 M NaH ₂ PO ₄ (pH 6.0)
Mobile Phase B	Acetonitrile
Gradient	90% A / 10% B (0-30 min) Gradient to 50% B
Flow Rate	1.0 mL/min
Detection	UV at 302 nm (specific for pteridine ring)
Retention	MTX elutes first; MTX-1-Me elutes later (more hydrophobic). [2]

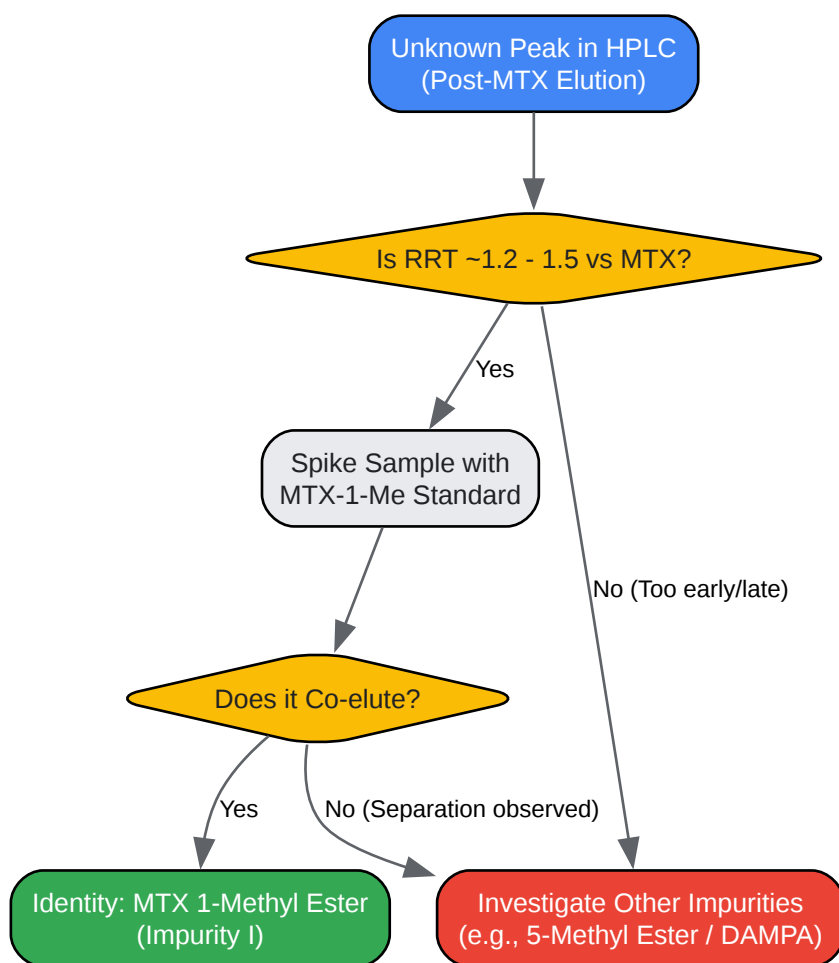
Part 4: Data Interpretation & Reference Values

The following table summarizes expected trends when comparing MTX to its 1-methyl ester derivative.

Feature	Methotrexate (MTX)	MTX 1-Methyl Ester	Interpretation
DHFR Affinity	High (< 1 nM)	Reduced	Esterification at -COOH reduces binding affinity slightly, but not entirely [1, 7].
FPGS Substrate	Excellent	Null	The -COOH is the site of catalytic attack; blocking it prevents chain elongation [7].
Cellular Retention	High (Polyglutamates)	Low (Monoglutamate)	MTX-1-Me washes out during media change.
IC50 (Leukemia)	~10-20 nM	>1000 nM	Lack of retention requires continuous high-dose exposure for effect.
Solubility	Hydrophilic (pH dependent)	Lipophilic	MTX-1-Me crosses membranes passively better than MTX but is not retained.

Workflow for Impurity Identification

When an unknown peak appears in your cancer cell line drug stability study, follow this decision tree:



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Figure 2: Decision logic for identifying MTX-1-Me in drug solutions using Relative Retention Time (RRT).

Part 5: References

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